

Application Notes and Protocols for SR 144528 in cAMP Assays

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SR 144528-d3

Cat. No.: B15600103

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for utilizing SR 144528, a potent and selective cannabinoid receptor 2 (CB2) inverse agonist, in cyclic adenosine monophosphate (cAMP) assays. This document outlines the mechanism of action of SR 144528, experimental procedures, and data interpretation to facilitate the investigation of CB2 receptor signaling and the screening of novel compounds.

Introduction

SR 144528 is a well-characterized tool compound for studying the function of the CB2 receptor. It exhibits high affinity and selectivity for CB2 over the cannabinoid receptor 1 (CB1).^{[1][2]} Unlike a neutral antagonist which blocks the receptor, SR 144528 is an inverse agonist, meaning it can reduce the basal, constitutive activity of the CB2 receptor, a G protein-coupled receptor (GPCR) that is often coupled to Gi/o proteins.^{[3][4][5]} Activation of Gi/o proteins typically leads to the inhibition of adenylyl cyclase, the enzyme responsible for converting ATP to cAMP. Therefore, by inhibiting the constitutive activity of CB2, SR 144528 can lead to an increase in intracellular cAMP levels, particularly in cells where adenylyl cyclase has been stimulated.^{[5][6]}

This protocol details the use of SR 144528 in a forskolin-stimulated cAMP accumulation assay, a common method to assess the activity of Gi/o-coupled receptors. Forskolin directly activates adenylyl cyclase, leading to a significant increase in cAMP production.^{[7][8][9][10]} The effect of

CB2 receptor ligands can then be measured by their ability to modulate this forskolin-stimulated cAMP level.

Quantitative Data Summary

The following tables summarize the key quantitative parameters of SR 144528, providing a reference for its potency and selectivity.

Table 1: Binding Affinity of SR 144528

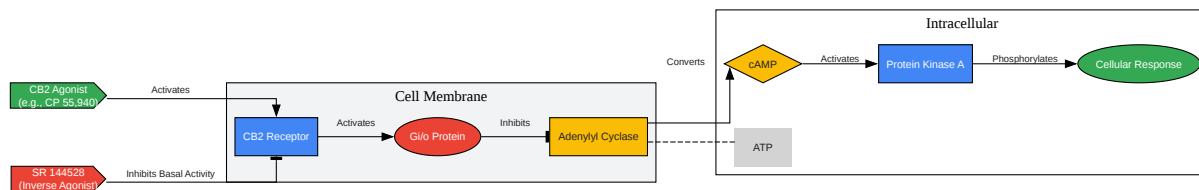
Receptor	Species	Ki (nM)	Reference
CB2	Rat Spleen	0.6	[2] [3]
CB2	Human (recombinant)	0.6	[1] [3]
CB1	Rat Brain	400	[2] [3]
CB1	Human (recombinant)	>400	[3]

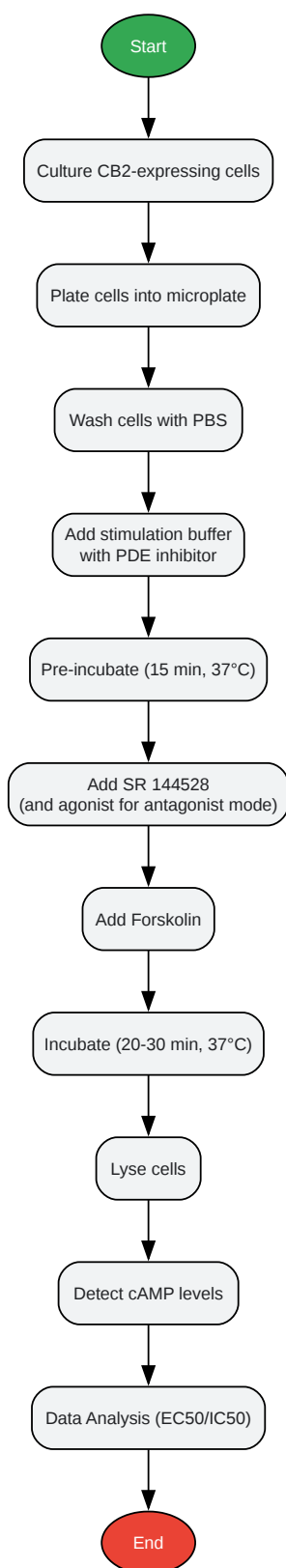
Table 2: Functional Activity of SR 144528 in cAMP Assays

Assay Type	Cell Line	Parameter	Value	Reference
Antagonist Activity (vs. CP 55,940)	CHO-hCB2	IC50	10 nM	[3]
Inverse Agonist Activity (forskolin-stimulated)	CHO-CB2	EC50	26 ± 6 nM	[6]
Antagonist Activity (vs. CP-55,940)	HEK293-CB2	EC50	23.31 nM	[6]

Signaling Pathway

The diagram below illustrates the canonical signaling pathway of the CB2 receptor and the mechanism of action of SR 144528 in modulating cAMP levels.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. SR 144528 | CB2 Receptors | Tocris Bioscience [tocris.com]
- 2. researchgate.net [researchgate.net]
- 3. medkoo.com [medkoo.com]
- 4. SR 144528, an antagonist for the peripheral cannabinoid receptor that behaves as an inverse agonist - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. SR144528 as inverse agonist of CB2 cannabinoid receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. medchemexpress.com [medchemexpress.com]
- 7. CB1 cannabinoid receptor-mediated increases in cyclic AMP accumulation are correlated with reduced Gi/o function - PMC [pmc.ncbi.nlm.nih.gov]
- 8. marshall.edu [marshall.edu]
- 9. researchgate.net [researchgate.net]
- 10. Forskolin induces NMDA receptor-dependent potentiation at a central synapse in the leech - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for SR 144528 in cAMP Assays]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15600103#protocol-for-using-sr-144528-in-camp-assays]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com